

The Role of Diglycolic Acid-d4 in Advancing Metabolic Research: A Technical Guide

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Compound of Interest

Compound Name: Diglycolic acid-d4

CAS No.: 1032504-39-4

Cat. No.: B15553869

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Abstract

Stable isotope-labeled compounds are indispensable tools in modern metabolic research, offering unparalleled precision and accuracy in the quantification of endogenous and xenobiotic molecules. **Diglycolic acid-d4** (DGA-d4), a deuterated analog of diglycolic acid, serves as a critical internal standard for the robust and reliable measurement of diglycolic acid in biological matrices. This technical guide delves into the applications of DGA-d4 in metabolic research, with a primary focus on its use in stable isotope dilution analysis for toxicology studies and biomarker discovery related to diethylene glycol (DEG) exposure. Detailed experimental protocols, data presentation, and workflow visualizations are provided to facilitate its implementation in the laboratory.

Introduction: The Significance of Diglycolic Acid in Metabolism and Toxicology

Diglycolic acid (DGA) is an aliphatic dicarboxylic acid that has gained significant attention in the scientific community, not for its endogenous roles, but as the primary toxic metabolite of diethylene glycol (DEG).^{[1][2][3]} DEG, a widely used industrial solvent, has been implicated in numerous mass poisoning incidents worldwide, leading to severe acute kidney injury and often fatal outcomes.^{[1][3]} Following ingestion, DEG is metabolized in the body to DGA, which is responsible for the observed nephrotoxicity.^{[1][3]}

The mechanism of DGA-induced renal toxicity is an active area of research. Studies have shown that DGA can chelate calcium and induce mitochondrial dysfunction in renal proximal tubule cells.^[3] Specifically, DGA has been demonstrated to inhibit State 3 respiration in isolated kidney mitochondria and decrease the mitochondrial membrane potential in human proximal tubule cells.^[3] Given its direct role in toxicity, the accurate quantification of DGA in biological fluids such as blood and urine is paramount for clinical diagnosis, forensic investigations, and understanding the toxicokinetics of DEG.

The Principle of Stable Isotope Dilution Analysis and the Role of Diglycolic Acid-d4

To achieve accurate and precise quantification of DGA in complex biological samples, the use of a stable isotope-labeled internal standard is essential.^{[4][5][6]} This is where **Diglycolic acid-d4** (DGA-d4) plays a pivotal role. DGA-d4 is structurally identical to DGA, with the exception that four hydrogen atoms have been replaced by deuterium atoms. This subtle mass shift allows it to be distinguished from the endogenous analyte by mass spectrometry (MS), while ensuring it behaves almost identically during sample preparation and analysis.^{[4][7]}

The use of a deuterated internal standard helps to correct for variability at multiple stages of the analytical workflow, including:

- **Sample extraction efficiency:** Any loss of analyte during sample preparation will be mirrored by a proportional loss of the internal standard.
- **Matrix effects:** Co-eluting substances in the biological matrix can enhance or suppress the ionization of the analyte in the mass spectrometer. The internal standard experiences the same matrix effects, allowing for accurate correction.

- Instrumental variability: Fluctuations in instrument performance, such as injection volume and detector response, are normalized.

By adding a known amount of DGA-d4 to a sample, the ratio of the MS signal of the endogenous DGA to the DGA-d4 can be used to calculate the precise concentration of DGA in the original sample.

Experimental Protocol: Quantification of Diglycolic Acid in Human Urine using DGA-d4 and LC-MS/MS

This section provides a representative protocol for the analysis of DGA in urine using DGA-d4 as an internal standard, based on common practices in targeted metabolomics.

3.1. Materials and Reagents

- Diglycolic acid standard
- **Diglycolic acid-d4** (internal standard)
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Human urine samples
- Solid Phase Extraction (SPE) cartridges

3.2. Sample Preparation

- Thaw frozen urine samples to room temperature and vortex to ensure homogeneity.
- Centrifuge samples at 10,000 x g for 10 minutes to pellet any precipitate.
- To 100 µL of supernatant, add 10 µL of a 1 µg/mL solution of **Diglycolic acid-d4** in water.
- Perform a solid-phase extraction (SPE) to clean up the sample and concentrate the analyte.

- Elute the analyte and internal standard from the SPE cartridge.
- Evaporate the eluate to dryness under a stream of nitrogen.
- Reconstitute the residue in 100 μ L of the initial mobile phase for LC-MS/MS analysis.

3.3. LC-MS/MS Analysis

- Liquid Chromatography (LC):
 - Column: A suitable reversed-phase or HILIC column.
 - Mobile Phase A: 0.1% Formic acid in water.
 - Mobile Phase B: 0.1% Formic acid in acetonitrile.
 - Gradient: A suitable gradient to separate DGA from other urine components.
 - Injection Volume: 5-10 μ L.
- Mass Spectrometry (MS/MS):
 - Ionization Mode: Electrospray Ionization (ESI), negative mode.
 - Analysis Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions:
 - Diglycolic acid: Precursor ion (m/z) -> Product ion (m/z)
 - **Diglycolic acid-d4**: Precursor ion (m/z) -> Product ion (m/z)
 - Collision energies and other MS parameters should be optimized for maximum signal intensity.

3.4. Data Analysis

- Generate a calibration curve by analyzing standards of known DGA concentrations spiked with a constant amount of DGA-d4.

- Plot the ratio of the peak area of DGA to the peak area of DGA-d4 against the concentration of DGA.
- Perform a linear regression to obtain the equation of the calibration curve.
- For the unknown samples, calculate the peak area ratio of DGA to DGA-d4.
- Use the calibration curve equation to determine the concentration of DGA in the samples.

Data Presentation

Quantitative data from such an analysis should be presented in a clear and structured format.

Table 1: Representative Calibration Curve Data for Diglycolic Acid Quantification

DGA Concentration (ng/mL)	DGA Peak Area	DGA-d4 Peak Area	Peak Area Ratio (DGA/DGA-d4)
1	1,520	150,100	0.010
5	7,650	151,200	0.051
10	15,300	149,800	0.102
50	75,900	150,500	0.504
100	151,200	149,900	1.009
500	755,000	150,800	5.007
1000	1,508,000	150,100	10.047

Table 2: Example Quantification of Diglycolic Acid in Urine Samples

Sample ID	DGA Peak Area	DGA-d4 Peak Area	Peak Area Ratio (DGA/DGA-d4)	Calculated DGA Concentration (ng/mL)
Control 1	Not Detected	148,900	-	< LOD
Exposed 1	25,600	152,300	0.168	16.7
Exposed 2	189,700	149,500	1.269	126.3

(Note: The data presented in these tables is hypothetical and for illustrative purposes only.)

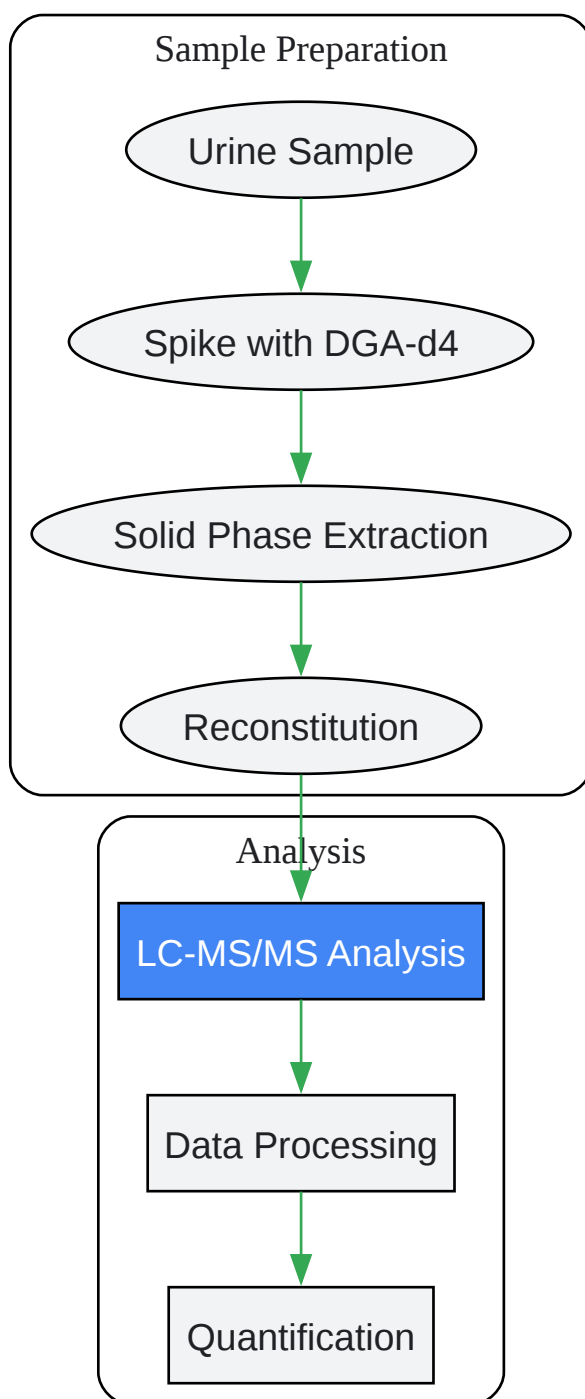
Visualizing Workflows and Pathways

Graphical representations of metabolic pathways and experimental workflows are crucial for clear communication of complex processes.



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Caption: Metabolic activation of Diethylene Glycol to its toxic metabolite, Diglycolic Acid.



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Caption: Experimental workflow for the quantification of Diglycolic Acid using DGA-d4.

Conclusion and Future Perspectives

Diglycolic acid-d4 is an indispensable tool for researchers investigating the metabolic fate and toxicity of diethylene glycol. Its application as an internal standard in stable isotope dilution mass spectrometry enables the accurate and precise quantification of diglycolic acid in biological samples, which is crucial for clinical diagnostics, forensic toxicology, and mechanistic studies of DEG-induced nephrotoxicity. The methodologies outlined in this guide provide a framework for the implementation of DGA-d4 in metabolic research. Future studies could leverage DGA-d4 to explore the toxicokinetics of DEG in more detail, validate DGA as a biomarker of DEG exposure, and investigate potential therapeutic interventions for DEG poisoning. The principles described herein are broadly applicable to the use of other deuterated compounds in metabolic research, highlighting the power of stable isotope labeling in advancing our understanding of metabolism and toxicology.

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